

Assessing the Long-Term Stability of FAAC-Modified Perovskite Devices: A Comparative Guide

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Compound of Interest

Compound Name: *Formamidine acetate*

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The quest for stable and efficient perovskite solar cells (PSCs) has led to extensive research into various modification strategies aimed at improving the quality of the perovskite film and enhancing device longevity. Among these, the use of **formamidine acetate** salt (FAAc) as an additive has shown promise in improving both the power conversion efficiency (PCE) and the long-term stability of inverted planar PSCs.[1] This guide provides a comparative analysis of FAAC-modified perovskite devices, supported by experimental data and detailed protocols, to assist researchers, scientists, and drug development professionals in evaluating this approach.

Comparative Performance and Stability Data

The introduction of FAAC into the perovskite precursor solution has been demonstrated to significantly enhance the quality of the perovskite film, leading to improved device performance and stability.[1] Below is a summary of key performance metrics comparing FAAC-modified devices with unmodified (pristine) counterparts.

Performance Metric	Pristine Device	FAAc-Modified Device (5 mol%)
Power Conversion Efficiency (PCE)	~17% (implied)	18.90%
Open-Circuit Voltage (VOC)	Not specified	1.04 V
Short-Circuit Current Density (JSC)	Not specified	23.16 mA cm ⁻²
Fill Factor (FF)	Not specified	~80%
Hysteresis	Noticeable	Negligible
Long-Term Stability		
Ambient Air (unencapsulated)	Significant degradation	Maintained performance for up to 80 days

Table 1: Comparison of key photovoltaic performance parameters and long-term stability for pristine and FAAc-modified perovskite solar cells. Data sourced from a study on additive engineering for inverted planar PSCs.[\[1\]](#)

Another strategy to enhance perovskite solar cell stability involves the use of formamidinium chloride (FACl) as an additive. This approach has been shown to significantly increase the environmental stability of perovskite films. Devices with FACl maintained 90% of their initial efficiency after 1200 hours under ambient air conditions, a stark contrast to the pristine devices which only retained 50% of their initial efficiency over the same period.[\[2\]](#)

Experimental Protocols

Detailed methodologies are crucial for reproducing and building upon research findings. The following sections outline the typical experimental procedures for fabricating and testing FAAc-modified perovskite solar cells.

Device Fabrication of FAAc-Modified Perovskite Solar Cells (Inverted Planar Structure)

- Substrate Preparation: Indium tin oxide (ITO) coated glass substrates are sequentially cleaned by ultrasonication in detergent, deionized water, acetone, and isopropanol for 15

minutes each. The substrates are then dried with a nitrogen stream and treated with UV-ozone for 20 minutes.

- **Hole Transport Layer (HTL) Deposition:** A solution of PTAA (bis(4-phenyl)(2,4,6-trimethylphenyl)amine) in chlorobenzene is spin-coated onto the cleaned ITO substrates, followed by annealing.
- **Perovskite Precursor Solution Preparation:**
 - **Pristine Solution:** A standard perovskite precursor solution is prepared by dissolving formamidinium iodide (FAI), lead iodide (PbI₂), methylammonium bromide (MABr), and lead bromide (PbBr₂) in a mixed solvent of DMF and DMSO.
 - **FAAc-Modified Solution:** **Formamidine acetate** salt (FAAc) is added to the pristine perovskite precursor solution at a desired molar concentration (e.g., 5 mol%).
- **Perovskite Film Deposition:** The prepared precursor solution (either pristine or FFAc-modified) is spin-coated onto the PTAA layer in a nitrogen-filled glovebox. An anti-solvent (e.g., chlorobenzene) is dripped onto the spinning substrate to induce crystallization. The film is then annealed at a specific temperature to form the perovskite crystal structure.
- **Electron Transport Layer (ETL) and Electrode Deposition:** A C60 layer, followed by a BCP (bathocuproine) layer, are sequentially deposited via thermal evaporation. Finally, a silver (Ag) electrode is deposited by thermal evaporation to complete the device.

Long-Term Stability Testing Protocol

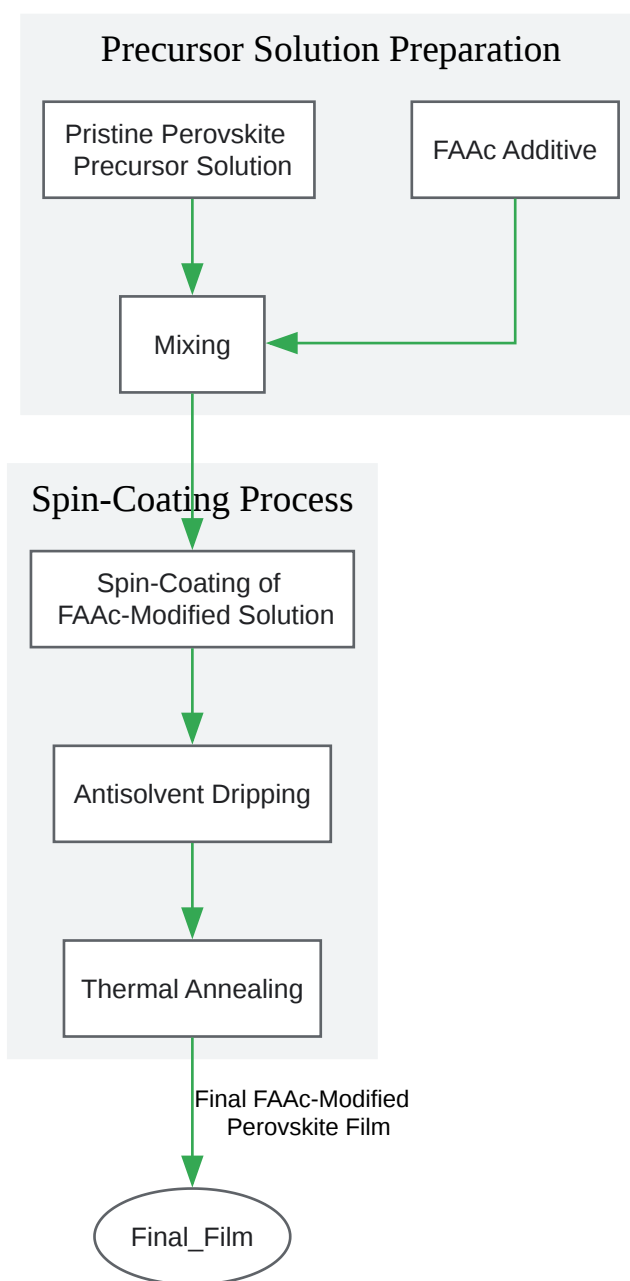
- **Initial Performance Measurement:** The initial photovoltaic parameters (PCE, VOC, JSC, FF) of the fabricated devices are measured under standard test conditions (STC): AM 1.5G illumination (100 mW/cm²) at 25 °C.
- **Environmental Stress Application:** The unencapsulated devices are stored in a controlled environment, such as ambient air with a specific relative humidity or a nitrogen-filled glovebox, at room temperature.
- **Periodic Performance Monitoring:** The key photovoltaic parameters are measured at regular intervals (e.g., every 24 hours or as specified) over an extended period (e.g., up to 80 days).

or 1200 hours).

- **Data Analysis:** The degradation of the device performance is quantified by tracking the change in PCE, VOC, JSC, and FF over time. The stability is often reported as the time it takes for the PCE to drop to 80% of its initial value (T80).

Visualizing Experimental Workflows and Signaling Pathways

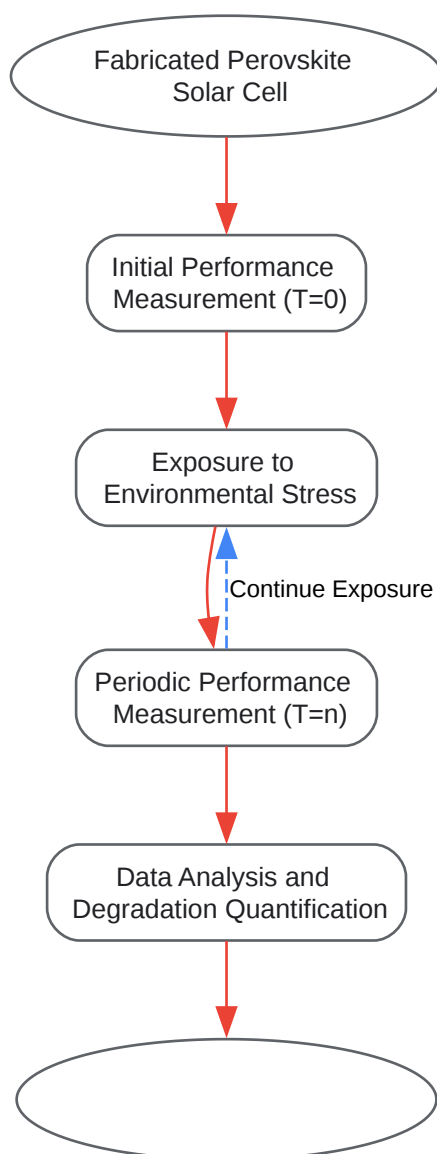
Experimental Workflow for FAAC-Modified Perovskite Film Deposition



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Caption: Workflow for the deposition of an FFAc-modified perovskite film.

Logical Flow of Long-Term Stability Assessment



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Caption: Logical flow for assessing the long-term stability of perovskite devices.

In conclusion, the incorporation of FAAC as an additive in perovskite precursor solutions presents a viable strategy for enhancing the long-term stability and overall performance of perovskite solar cells. The provided data and protocols offer a foundation for researchers to further explore and optimize this approach in the development of commercially viable perovskite-based photovoltaic technologies.

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References

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